

Personal protective equipment for handling Spastazoline

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Compound of Interest

Compound Name: **Spastazoline**

Cat. No.: **B610933**

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Essential Safety and Handling Guide for Spastazoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Spastazoline**, a potent and selective, cell-permeable inhibitor of the AAA+ (ATPases Associated with diverse cellular Activities) protein spastin.^{[1][2][3]} Given that **Spastazoline** is intended for research use only, adherence to strict laboratory safety protocols is essential to mitigate potential risks.^{[1][3]}

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Spastazoline** is provided below. This information is critical for understanding its behavior and for conducting a thorough risk assessment before use.

Property	Value	Source
Molecular Formula	C20H30N8	PubChem[4]
Molecular Weight	382.5 g/mol	PubChem[4]
CAS Number	2351882-11-4	Selleck Chemicals[2]
IC50	99 nM for human spastin	AbMole BioScience, Selleck Chemicals[1][2]
Solubility	DMSO: 76 mg/mL (198.68 mM)	Selleck Chemicals[2]
Ethanol: 20 mg/mL	Selleck Chemicals[2]	
Water: Insoluble	Selleck Chemicals[2]	
Appearance	Solid	(Inferred from handling information)
Known Hazards	As a potent biological inhibitor, it should be handled with care to avoid unintended biological effects. Specific toxicity data is not readily available.	(General chemical safety principles)

Personal Protective Equipment (PPE) and Handling Procedures

Due to the potent biological activity of **Spastazoline** and the lack of comprehensive safety data, it is prudent to treat it as a hazardous compound. The following PPE and handling procedures are based on best practices for handling potent research chemicals and hazardous drugs.

Required Personal Protective Equipment

- Gloves: Wear two pairs of powder-free nitrile gloves.[5][6] The inner glove should be tucked under the cuff of the lab coat, and the outer glove should go over the cuff. Change the outer gloves immediately if contaminated and every 30-60 minutes during prolonged handling.[6]

- Eye Protection: Chemical safety goggles with side shields are mandatory to protect against splashes.^[7] A face shield should be worn over the goggles when there is a significant risk of splashing.^{[7][8]}
- Body Protection: A long-sleeved, disposable gown made of a low-permeability fabric with a solid front and tight-fitting cuffs is required.^[5]
- Respiratory Protection: Work with **Spastazoline** should be conducted in a certified chemical fume hood or a biological safety cabinet to prevent inhalation of aerosols or dust. If there is a risk of aerosolization outside of a ventilated enclosure, a NIOSH-approved respirator (e.g., N95 or higher) should be worn.^{[6][8]}

Standard Operating Procedure for Handling **Spastazoline**

1. Preparation and Pre-Handling:

- Designate a specific area for handling **Spastazoline**.
- Ensure a chemical spill kit and an eyewash station are readily accessible.
- Review the Safety Data Sheet (SDS) for any solvents used to dissolve **Spastazoline** (e.g., DMSO). While a specific SDS for **Spastazoline** is not widely available, general chemical safety principles should be strictly followed.
- Assemble all necessary materials and equipment before handling the compound.
- Don the required PPE as described above.

2. Handling and Experimentation:

- All handling of solid **Spastazoline** and preparation of solutions must be performed in a certified chemical fume hood or other appropriate ventilated enclosure.
- Avoid creating dust when handling the solid form.
- Use dedicated equipment (spatulas, weigh boats, etc.) for handling **Spastazoline**.
- When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Clearly label all containers with the compound name, concentration, solvent, and hazard warnings.

3. Post-Handling and Decontamination:

- Decontaminate all surfaces and equipment that may have come into contact with **Spastazoline**. A 10% bleach solution followed by a water rinse can be effective for decontamination.[9]
- Carefully remove and dispose of the outer pair of gloves immediately after handling is complete.
- Remove the remaining PPE in the following order: gown, eye protection, inner gloves.
- Wash hands thoroughly with soap and water after removing all PPE.[5]

Disposal Plan

All waste generated from the handling of **Spastazoline** must be treated as hazardous chemical waste.

- Solid Waste:
 - All disposable items contaminated with **Spastazoline**, including gloves, gowns, weigh boats, and pipette tips, must be collected in a dedicated, clearly labeled hazardous waste container.
 - Do not place sharp objects in biohazard bags.[9]
- Liquid Waste:
 - Aqueous solutions containing **Spastazoline** should be collected in a designated hazardous waste container.
 - Solutions of **Spastazoline** in organic solvents (e.g., DMSO) should be collected in a separate, appropriately labeled hazardous waste container for organic waste.
- Disposal:
 - All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations.

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.

- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[10]
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spills: In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for hazardous waste disposal. For larger spills, evacuate the area and contact your institution's emergency response team.

Workflow for Safe Handling of Spastazoline

Caption: Workflow for the safe handling and disposal of **Spastazoline**.

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